

Executive Summary & Critical Safety Distinction

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Compound of Interest

Compound Name: *DL-Leucine-1,2-13C2*

CAS No.: 87994-88-5

Cat. No.: B12062125

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IMMEDIATE ACTION REQUIRED: Before handling this material, you must verify the specific isotope labeling.^[1] **DL-Leucine-1,2-13C2** is a STABLE ISOTOPE compound.^[1] It is NOT radioactive.

A critical operational error in laboratories is treating Carbon-13 (

C) labeled compounds as radioactive waste (like Carbon-14).^[1] This misclassification leads to unnecessary regulatory scrutiny and exorbitant disposal costs.^[1]

- Hazard Class: Non-Hazardous (GHS).^[1]^[2] Not P-listed or U-listed (RCRA).^[1]
- Primary Risk: Regulatory confusion.^[1] The word "Isotope" on the label often triggers false alarms with EHS (Environmental Health & Safety) officers if not properly annotated.
- Disposal Pathway: Chemical Waste (Solid/Liquid) or Biohazard (if used in culture). Never Radioactive Waste.

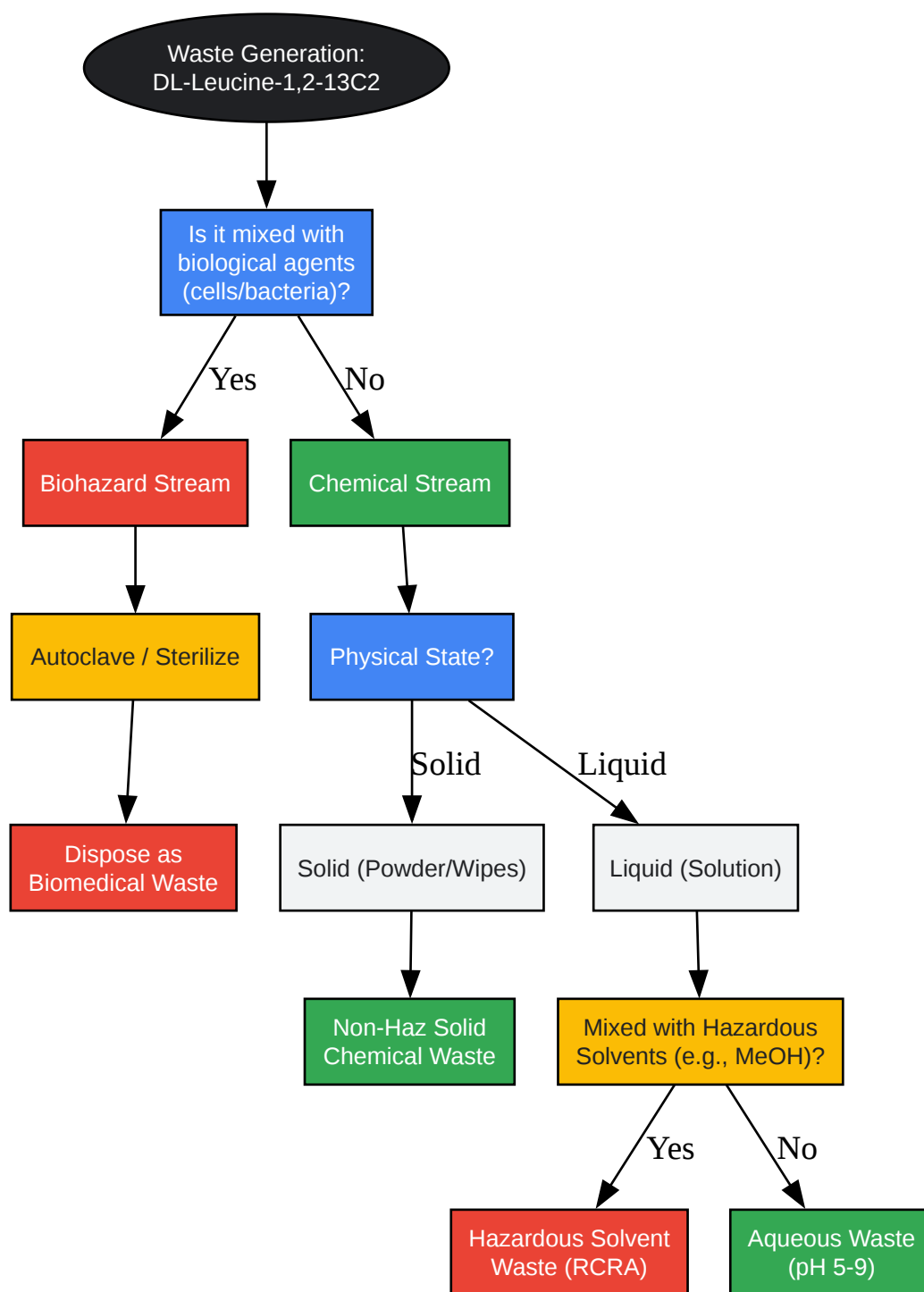
Material Characterization & Properties

Ensure your Safety Data Sheet (SDS) matches the specific isomer and labeling of your compound.

Property	Specification	Operational Relevance
Compound Name	DL-Leucine-1,2-13C2	Racemic mixture (50% D, 50% L)
CAS Number	328-39-2 (Unlabeled generic)	Use generic CAS for waste profiling if specific isotope CAS is not in EHS database. [1]
Labeling	C Stable Isotope at positions 1,2	NO radioactive decay. [1]
Physical State	White Crystalline Powder	Must be segregated from oxidizers. [1]
Solubility	~24 g/L (Water, 25°C)	Suitable for aqueous waste streams; do not precipitate in organic solvents. [1]
RCRA Code	None (Non-regulated)	Unless mixed with hazardous solvents (e.g., Acetonitrile). [1]

Waste Stream Decision Logic

As a Senior Scientist, I enforce a "Cradle-to-Grave" tracking system. Use the following decision tree to determine the correct disposal workflow for your specific experimental context.



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Figure 1: Decision matrix for segregating stable isotope waste. Note the strict separation from radioactive streams.

Detailed Disposal Protocols

Scenario A: Unused Solid Substance (Powder)

Context: Expired shelf life or excess weighing residue.

- Containerization: Do not dispose of loose powder in the trash. Even though it is non-toxic, "unknown white powders" in regular trash can trigger building evacuations.[\[1\]](#)
- Primary Container: Place the substance in a screw-top high-density polyethylene (HDPE) or glass jar.
- Labeling (The Self-Validating Step):
 - Apply a standard Chemical Waste label.[\[1\]](#)[\[3\]](#)
 - CRITICAL: Write "NON-RADIOACTIVE / STABLE ISOTOPE" in the comments section.
 - List contents as: "DL-Leucine (¹³C labeled)."[\[1\]](#)
- Disposal: Move to the laboratory's Non-Hazardous Chemical Waste accumulation area.

Scenario B: Aqueous Solutions (Buffers/Media)

Context: Leftover stock solutions dissolved in water or PBS.

- pH Verification: Ensure pH is between 5 and 9.
- Segregation:
 - If pure aqueous: Collect in a carboy designated for "Aqueous Non-Hazardous Waste."[\[1\]](#)
 - If mixed with solvents (e.g., HPLC waste with Acetonitrile): This triggers RCRA hazardous waste protocols.[\[1\]](#) Must go into "Flammable/Organic Waste."[\[1\]](#)
- Drain Disposal (Caveat): While DL-Leucine is non-toxic, many institutions prohibit pouring any chemical down the drain to manage BOD (Biochemical Oxygen Demand) loads.[\[1\]](#)
Default to containerized waste unless you have written permission from your facility's EHS department.

Scenario C: Biological Waste (Cell Culture)

Context: Media containing **DL-Leucine-1,2-13C2** used for metabolic flux analysis.[1]

- Classification: Once the isotope enters a biological system (cells, virus, bacteria), the biological hazard supersedes the chemical nature.[1]
- Deactivation:
 - Liquid Media: Add bleach (final concentration 10%) for 20 minutes OR autoclave at 121°C for 30 minutes.
 - Solid Waste (Plates/Flasks): Collect in biohazard bags (Red Bag).
- Disposal: Hand over to the biomedical waste contractor. The C content does not require special declaration for incineration.

Emergency Procedures: Spills

Spill Response Protocol:

- PPE: Standard Nitrile gloves, Lab coat, Safety glasses.[1]
- Containment:
 - Solid: Cover with wet paper towels to prevent dust generation.[1] Sweep carefully.[1][4]
 - Liquid: Absorb with vermiculite or standard spill pads.[1]
- Clean Up: Clean the area with water and detergent.
- Disposal of Cleanup Materials: Bag all wipes and gloves.[1] Label as "Debris contaminated with DL-Leucine." [1] Dispose of as solid chemical waste.

References & Authority

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 92908, Leucine.[1] PubChem.[1] Available at: [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets.[1] 29 CFR 1910.1200(g).[1] Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification.[1] 40 CFR Part 261.[1][5][6] Available at: [\[Link\]](#)

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Sources

- 1. adem.alabama.gov [adem.alabama.gov]
- 2. One moment, please... [oxfordlabchem.com]
- 3. chem-eng.utoronto.ca [chem-eng.utoronto.ca]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. my.alfred.edu [my.alfred.edu]
- 6. EPA Hazardous Waste Codes | UGA Environmental Safety Division [esd.uga.edu]
- To cite this document: BenchChem. [Executive Summary & Critical Safety Distinction]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12062125/docs#executive-summary-critical-safety-distinction\]](https://www.benchchem.com/product/b12062125/docs#executive-summary-critical-safety-distinction)

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